

5-Bromoimidazo[1,2-a]pyridine-2-carboxylic acid chemical properties

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Compound of Interest

Compound Name: 5-Bromoimidazo[1,2-a]pyridine-2-carboxylic acid

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An In-depth Technical Guide to **5-Bromoimidazo[1,2-a]pyridine-2-carboxylic acid**:
Properties, Synthesis, and Applications

Introduction

The imidazo[1,2-a]pyridine scaffold is a privileged heterocyclic system that forms the core of numerous biologically active molecules.^[1] Its rigid, planar structure and unique electronic properties make it an attractive framework in medicinal chemistry and material science.^{[1][2]} Several marketed drugs, including Zolpidem, Alpidem, and the novel antitubercular agent Telacebec (Q203), feature this bicyclic moiety, highlighting its significance in drug discovery.^[2]^[3]

This guide focuses on a particularly valuable derivative: **5-Bromoimidazo[1,2-a]pyridine-2-carboxylic acid**. This molecule is a versatile building block, strategically functionalized for elaboration into more complex chemical entities. The carboxylic acid at the 2-position provides a handle for amide coupling and other modifications, while the bromine atom at the 5-position serves as a versatile anchor for cross-coupling reactions. This dual functionality allows for the systematic exploration of chemical space, making it a cornerstone reagent for constructing compound libraries in drug development programs.

This document serves as a technical resource for researchers, chemists, and drug development professionals, providing a comprehensive overview of the core chemical

properties, synthetic methodologies, reactivity profile, and strategic applications of **5-Bromoimidazo[1,2-a]pyridine-2-carboxylic acid**.

Molecular Structure and Physicochemical Properties

The foundational characteristics of a molecule dictate its behavior in both chemical and biological systems. Understanding these properties is paramount for its effective utilization in research and development.



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